

2,2-Dimethylpentanoic Acid: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 2,2-Dimethylpentanoic acid

Cat. No.: B075166

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **2,2-dimethylpentanoic acid** (CAS No. 1185-39-3). The following sections detail the chemical and physical properties, toxicological data, safe handling and storage procedures, and relevant experimental protocols for hazard assessment. This document is intended to serve as a vital resource for laboratory personnel and professionals in the field of drug development to ensure the safe and effective use of this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2,2-dimethylpentanoic acid** is presented in Table 1. This data is essential for understanding the behavior of the chemical under various laboratory conditions.

Table 1: Physical and Chemical Properties of **2,2-Dimethylpentanoic Acid**

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O ₂	[1]
Molecular Weight	130.18 g/mol	[1]
CAS Number	1185-39-3	[1]
Density	0.918 g/mL at 20 °C	[2]
Boiling Point	200-205 °C	[3]
Melting Point	-55.77 °C (estimate)	
Flash Point	200-205 °C	
Refractive Index	n _{20/D} 1.422	[3]
Vapor Pressure	0.0889 mmHg at 25°C	

Hazard Identification and GHS Classification

2,2-Dimethylpentanoic acid is classified as a hazardous substance. A summary of its GHS classification is provided in Table 2.

Table 2: GHS Hazard Classification for **2,2-Dimethylpentanoic Acid**

Hazard Class	Hazard Category	Hazard Statement	Pictogram	Signal Word
Skin Corrosion/Irritation	Category 1C	H314: Causes severe skin burns and eye damage	Danger	Danger
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	Warning	Warning
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	Warning	Warning
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation	Warning	Warning

Note: The classification may vary slightly between suppliers. The most severe classification (Skin Corrosion, Category 1C) should be prioritized for safety measures.[1][3][4]

Safety and Handling Precautions

Due to its corrosive nature, strict safety protocols must be followed when handling **2,2-dimethylpentanoic acid**.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes.[4][5]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat or chemical-resistant apron must be worn.[4][6]
- Respiratory Protection: If working with heated material or in a poorly ventilated area, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[7]

Engineering Controls

- Work should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when heating or creating aerosols.[8]

Hygiene Measures

- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.[4]

Storage and Disposal

Storage

- Store in a tightly closed, original container in a cool, dry, and well-ventilated area.[9]
- Keep away from incompatible materials such as strong bases, oxidizing agents, and reducing agents.[5][8]
- Store in a dedicated corrosives cabinet. Avoid storage in metal cabinets which can corrode. [6][10] Organic acids should be segregated from mineral acids.[10][11]

Disposal

- Dispose of waste in accordance with local, state, and federal regulations. This material may be classified as hazardous waste.

First-Aid Measures

Table 3: First-Aid Procedures for **2,2-Dimethylpentanoic Acid** Exposure

Exposure Route	First-Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[5][12]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[12]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[12]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][12]

Experimental Protocols for Hazard Assessment

The following sections describe the standardized methodologies for assessing the key hazards of **2,2-dimethylpentanoic acid**.

Acute Dermal Irritation/Corrosion: OECD Guideline 404

This test determines the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.[1][13] A tiered approach is recommended to minimize animal testing.

Methodology:

- Initial Screening: A weight-of-evidence analysis of existing data and validated in vitro tests are performed first to predict the potential for corrosion or irritation.[3]
- In Vivo Test (if necessary):

- Animal Model: A single albino rabbit is typically used for the initial test.[4]
- Application: A 0.5 mL (liquid) or 0.5 g (solid) dose of the test substance is applied to a small patch of shaved skin (approximately 6 cm²).[14] The substance is held in contact with the skin under a semi-occlusive dressing for up to 4 hours.[7]
- Observation: The skin is observed for erythema (redness) and edema (swelling) at 60 minutes, and then at 24, 48, and 72 hours after patch removal.[3]
- Scoring: Skin reactions are graded according to a standardized scoring system.
- Confirmatory Test: If the initial test does not show a corrosive effect, the test is confirmed using two additional animals.[4]

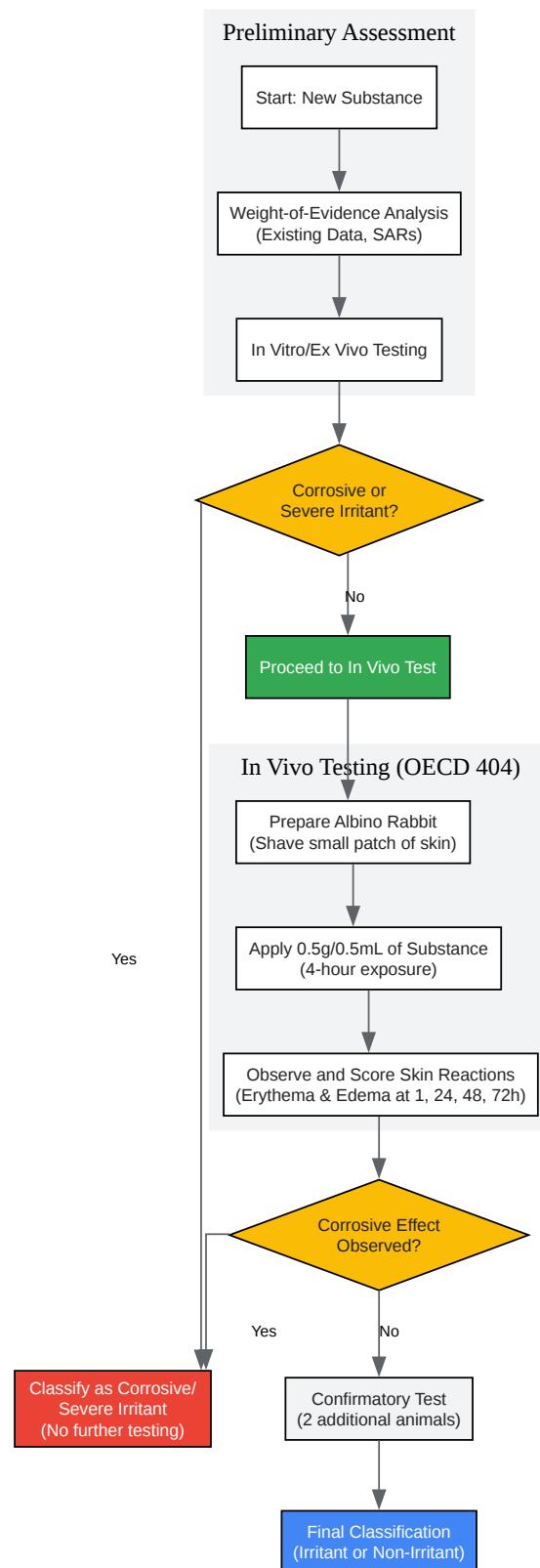
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Figure 1: OECD Guideline 404 Experimental Workflow

Acute Eye Irritation/Corrosion: OECD Guideline 405

This test evaluates the potential of a substance to cause serious eye damage (corrosion) or eye irritation.[\[2\]](#)

Methodology:

- Tiered Testing Strategy: Similar to dermal testing, a weight-of-evidence approach and in vitro methods are used first to predict eye irritation potential.[\[5\]](#)
- In Vivo Test (if necessary):
 - Animal Model: An albino rabbit is used.[\[9\]](#)
 - Application: A single dose (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye.[\[5\]](#) The other eye serves as a control.
 - Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[6\]](#)
 - Scoring: Lesions are scored according to a standardized system.
 - Confirmatory Test: If the initial test does not show corrosion or severe irritation, the response is confirmed in up to two additional animals.[\[6\]](#)

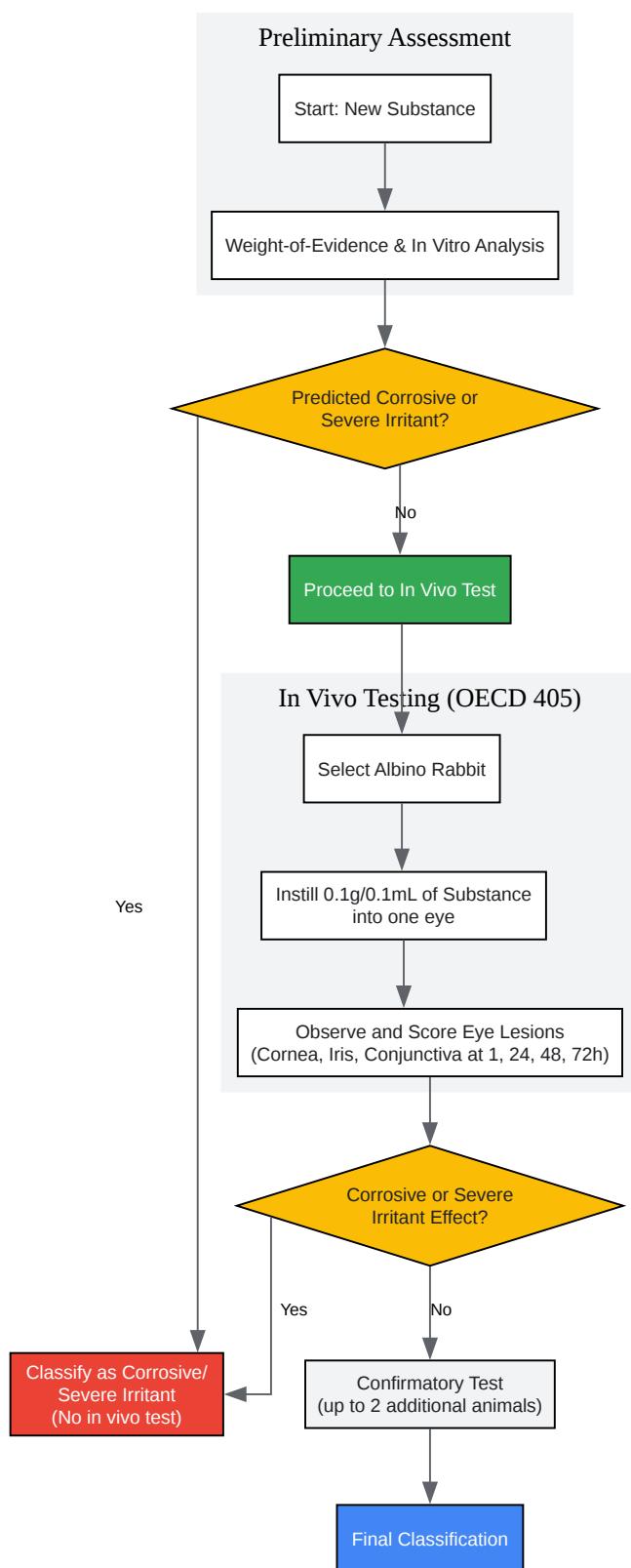
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Figure 2: OECD Guideline 405 Experimental Workflow

Acute Oral Toxicity: LD₅₀ Determination

Acute oral toxicity is typically determined by calculating the median lethal dose (LD₅₀), which is the dose that is lethal to 50% of the test animal population.[\[15\]](#)

Methodology:

- Animal Model: Laboratory rats are commonly used.[\[15\]](#)
- Administration: The substance is administered orally by gavage in a single dose.
- Dose Levels: Multiple groups of animals are given different doses of the substance.
- Observation: Animals are observed for a period of 14 days for signs of toxicity and mortality.[\[15\]](#)
- Calculation: The LD₅₀ value is calculated statistically from the dose-response data.

While a specific LD₅₀ for **2,2-dimethylpentanoic acid** is not readily available, a structurally similar compound, pivalic acid (2,2-dimethylpropanoic acid), has a reported oral LD₅₀ in male rats of approximately 2000 mg/kg.[\[12\]](#) This suggests that **2,2-dimethylpentanoic acid** may have moderate acute oral toxicity.

Conclusion

2,2-Dimethylpentanoic acid is a corrosive compound that requires careful handling and adherence to strict safety protocols. The information provided in this guide, including its physical and chemical properties, GHS classification, and a detailed overview of safety procedures and experimental hazard assessment, is intended to equip researchers and professionals with the knowledge necessary to work with this chemical safely. Always consult the most recent Safety Data Sheet (SDS) from your supplier for the most up-to-date information.

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- To cite this document: BenchChem. [2,2-Dimethylpentanoic Acid: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b075166#2-2-dimethylpentanoic-acid-safety-and-handling-precautions>

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